

Qianhucoumarin A chemical structure and properties

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Compound of Interest

Compound Name: *Qianhucoumarin A*

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Qianhucoumarin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Qianhucoumarin A is a naturally occurring pyranocoumarin first isolated from the roots of *Peucedanum praeruptorum* Dunn, a plant used in traditional Chinese medicine. As a member of the coumarin family, **Qianhucoumarin A** has attracted interest for its potential pharmacological activities. This technical guide provides a detailed overview of its chemical structure, properties, and known biological activities, compiling available data from scientific literature to support further research and drug development efforts.

Chemical Structure and Properties

Qianhucoumarin A is characterized by a pyranocoumarin core structure. Its systematic IUPAC name is [(9R,10R)-9-hydroxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-10-yl] (E)-2-methylbut-2-enoate. The chemical structure and key properties are summarized below.

Table 1: Chemical and Physical Properties of **Qianhucoumarin A**

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₀ O ₆	[1]
Molecular Weight	344.36 g/mol	[1]
IUPAC Name	[(9R,10R)-9-hydroxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-10-yl] (E)-2-methylbut-2-enoate	N/A
CAS Number	150135-35-6	N/A
Appearance	White crystalline powder	N/A
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents	N/A

Spectroscopic Data

The structure of **Qianhucoumarin A** was elucidated using various spectroscopic techniques, including Ultraviolet (UV), Infrared (IR), ¹H Nuclear Magnetic Resonance (NMR), ¹³C NMR, and Electron Ionization Mass Spectrometry (EIMS).

Table 2: Spectroscopic Data for **Qianhucoumarin A**

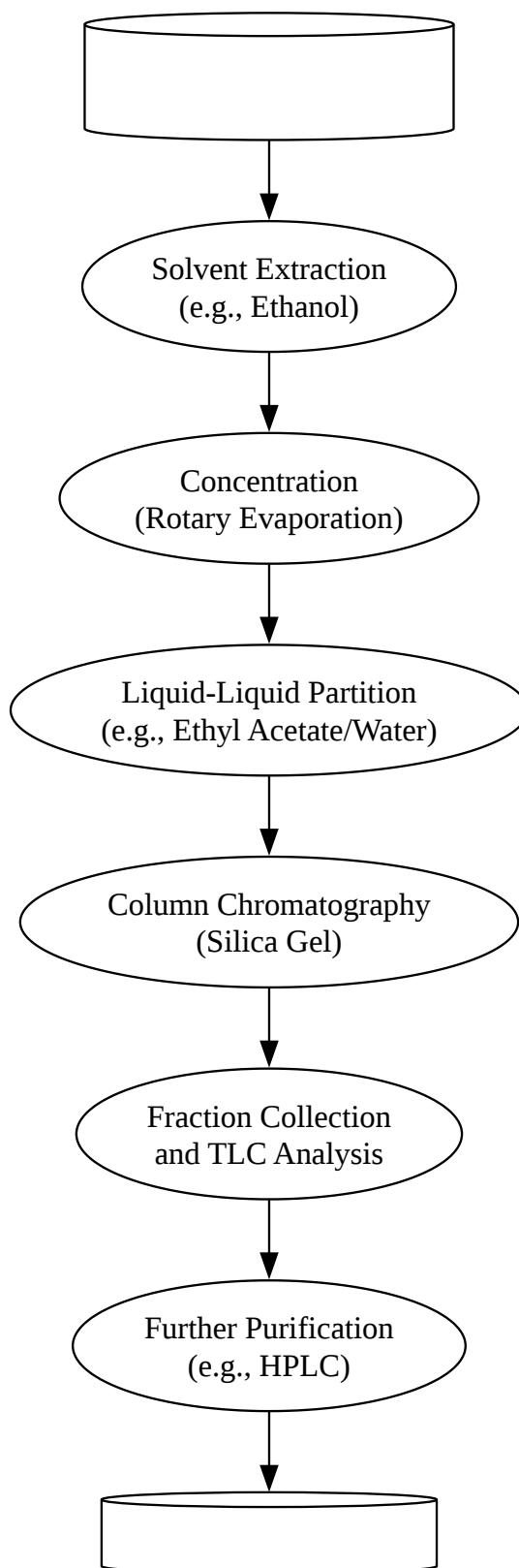
Technique	Key Data Points
¹ H NMR	Data not available in accessible literature.
¹³ C NMR	Data not available in accessible literature.
IR (KBr)	Data not available in accessible literature.
Mass Spec (EI-MS)	Data not available in accessible literature.
UV λ max (MeOH)	Data not available in accessible literature.

Note: The detailed spectroscopic data from the original 1993 publication in Yao Xue Xue Bao is not readily available in public databases.

Experimental Protocols

Isolation of Qianhucoumarin A

The following is a generalized workflow for the isolation of coumarins from *Peucedanum praeruptorum*, based on common phytochemical extraction and isolation procedures. The specific details for **Qianhucoumarin A** from the original literature are not fully accessible.

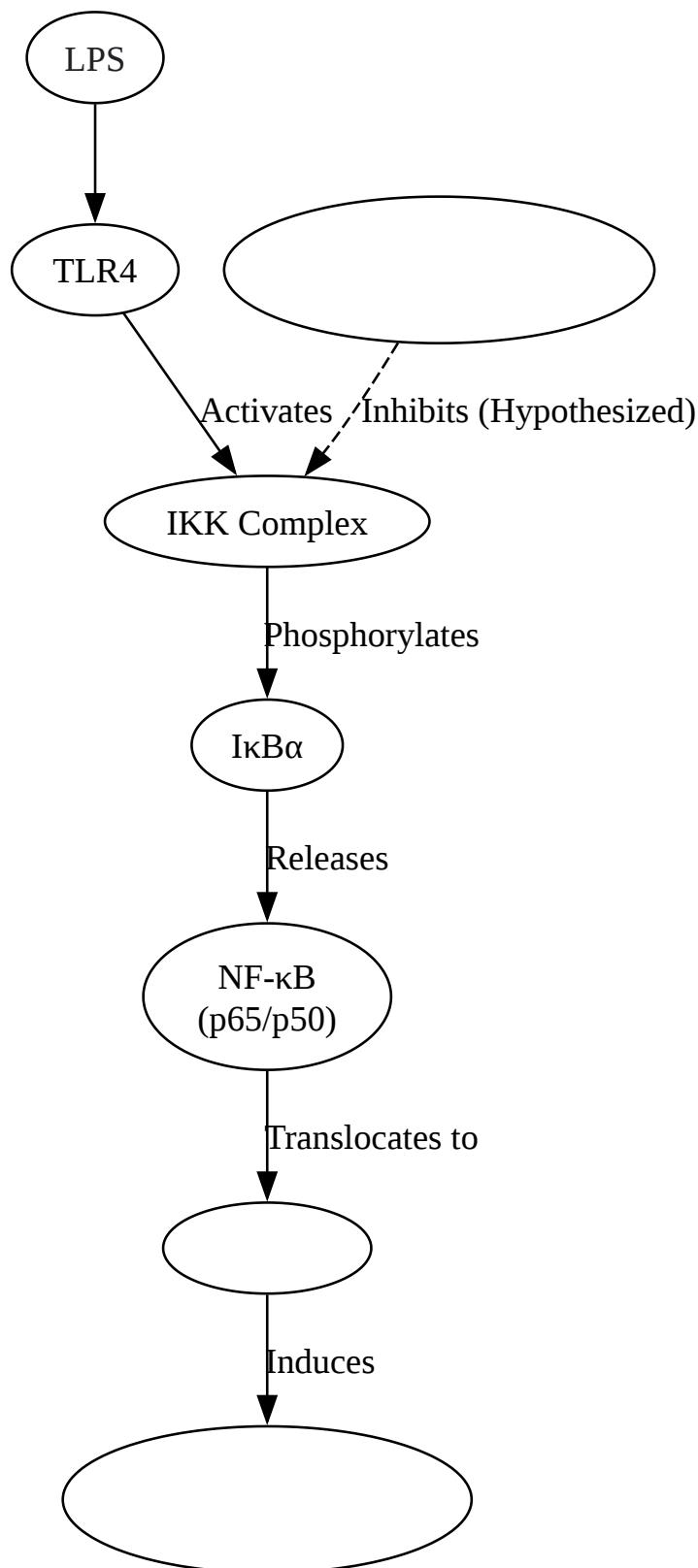
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Biological Activity and Potential Therapeutic Applications

While specific studies on the biological activity of **Qianhucoumarin A** are limited in the publicly available literature, research on other coumarins isolated from *Peucedanum praeruptorum* and the broader class of pyranocoumarins suggests potential therapeutic applications in the areas of anti-inflammatory and anticancer activities.

Anti-Inflammatory Activity

Several coumarins from *Peucedanum praeruptorum* have been shown to exhibit anti-inflammatory effects.^{[2][3]} The proposed mechanism of action for some of these related compounds involves the inhibition of the NF- κ B signaling pathway.^[2] This pathway is a key regulator of the inflammatory response, and its inhibition can lead to a decrease in the production of pro-inflammatory cytokines.

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Anticancer Activity

Coumarins as a class of compounds have been extensively studied for their anticancer properties. The roots of *P. praeruptorum* have been reported to possess modulatory effects on tumor cells.^[4] The mechanisms of action for various coumarins include the induction of apoptosis, inhibition of cell proliferation, and prevention of metastasis. While there is no specific data on the anticancer activity of **Qianhucoumarin A**, its structural similarity to other biologically active coumarins suggests that this is a promising area for future investigation.

Conclusion and Future Directions

Qianhucoumarin A is a pyranocoumarin with a well-defined chemical structure. While its biological activities have not been extensively reported, the known pharmacological effects of related compounds from *Peucedanum praeruptorum* and the broader coumarin class suggest its potential as an anti-inflammatory and anticancer agent. Future research should focus on obtaining detailed spectroscopic data for complete characterization, developing efficient synthesis methods, and conducting comprehensive *in vitro* and *in vivo* studies to elucidate its specific biological activities and mechanisms of action. Such research is crucial for unlocking the full therapeutic potential of **Qianhucoumarin A**.

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